

An In-depth Technical Guide to the Properties of Silver Dichromate

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Compound of Interest

Compound Name: Silver dichromate

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This technical guide provides a comprehensive overview of the physical, chemical, and structural properties of **silver dichromate** ($\text{Ag}_2\text{Cr}_2\text{O}_7$), with a focus on its appearance, color, and the analytical techniques used for its characterization.

Introduction

Silver dichromate is an inorganic compound notable for its striking color and its utility as an oxidizing agent, particularly in specialized organic syntheses. Comprising silver(I) ions (Ag^+) and the dichromate anion ($\text{Cr}_2\text{O}_7^{2-}$), its properties are dictated by the interplay between the redox activity of the hexavalent chromium center and the precipitation characteristics of the silver salt. This document details the key physicochemical properties of **silver dichromate**, outlines experimental protocols for its synthesis and characterization, and provides visual workflows for key processes.

Physical and Chemical Properties

Silver dichromate is a crystalline solid that is sparingly soluble in water.^[1] Its most prominent feature is its vibrant color, which arises from charge-transfer transitions within the dichromate anion.^[1] The compound is photosensitive and can darken upon prolonged exposure to light due to the formation of metallic silver.^[1] It is thermally sensitive, decomposing at temperatures above 200°C.^[1]

Silver dichromate typically presents as a reddish-orange to brick-colored crystalline solid.[1] It can also be described as a ruby-red or dark red, almost brownish, crystalline powder.[2] This distinct coloration is characteristic of the dichromate ion and is attributed to intense charge-transfer bands in its electronic absorption spectrum.[1]

The key quantitative properties of **silver dichromate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	$\text{Ag}_2\text{Cr}_2\text{O}_7$	[3][4]
Molar Mass	431.72 g/mol	[3][4][5]
Appearance	Reddish-orange to ruby-red crystalline powder	[1][6]
Density	4.77 g/cm ³	[1]
Crystal System	Reported as Orthorhombic[1] or Triclinic[6] (Definitive data with lattice parameters is scarce)	[1][6]
Space Group	Pnma (for the orthorhombic system)	[1]
Solubility in Water	0.0083 g / 100 mL (at 15 °C)	[7]
Solubility Product (Ksp)	2.0×10^{-7}	[1]
Decomposition Temperature	> 200 °C	[1][6]
UV-Vis Absorption (λ_{max})	~350 nm, ~450 nm (Charge-transfer bands)	[1]
Key IR Absorptions (cm ⁻¹)	950, 900 (terminal Cr=O stretching); 850 (asymmetric Cr-O-Cr stretching); 780 (symmetric Cr-O-Cr stretching)	[1]
Key Raman Absorption (cm ⁻¹)	~350 (Cr-O bending modes)	[1]

Structural Information

The structure of the dichromate anion consists of two tetrahedral CrO_4 units linked by a shared oxygen atom, resulting in a bent Cr-O-Cr configuration with an approximate bond angle of 126° .^[1] The terminal Cr=O bond lengths are around 1.65 Å, while the bridging Cr-O bonds are longer, at approximately 1.78 Å.^[1]

There is some ambiguity in the literature regarding the precise crystal system of **silver dichromate**. It has been reported as belonging to the orthorhombic crystal system with the space group Pnma.^[1] However, other sources describe it as forming triclinic crystals.^[6] A definitive, complete crystallographic analysis including lattice parameters is not widely available in published literature.

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **silver dichromate**.

Silver dichromate is typically prepared via a precipitation reaction between a soluble silver salt (e.g., silver nitrate) and a soluble dichromate salt (e.g., potassium dichromate).

Materials:

- Silver nitrate (AgNO_3)
- Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel, filter paper, vacuum flask)
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Dissolve a stoichiometric amount of silver nitrate in deionized water in a beaker (e.g., 2.5 g AgNO_3 in 50 mL H_2O).
 - In a separate beaker, dissolve a corresponding stoichiometric amount of potassium dichromate in deionized water (e.g., 2.2 g $\text{K}_2\text{Cr}_2\text{O}_7$ in 50 mL H_2O).[\[2\]](#)
- Precipitation:
 - Slowly add the potassium dichromate solution to the silver nitrate solution dropwise while stirring continuously.[\[2\]](#)
 - A vivid, reddish-orange precipitate of **silver dichromate** will form immediately according to the reaction: $2 \text{AgNO}_3(\text{aq}) + \text{K}_2\text{Cr}_2\text{O}_7(\text{aq}) \rightarrow \text{Ag}_2\text{Cr}_2\text{O}_7(\text{s}) + 2 \text{KNO}_3(\text{aq})$
- Isolation and Purification:
 - Allow the precipitate to settle.
 - Set up a vacuum filtration apparatus.
 - Pour the mixture into the funnel and filter the precipitate.
 - Wash the collected solid with several small portions of deionized water to remove the soluble potassium nitrate byproduct.
- Drying:
 - Carefully transfer the filtered **silver dichromate** to a watch glass.
 - Dry the product in a drying oven at a low temperature (e.g., 60-70 °C) to avoid thermal decomposition. The final product is a dark red, crystalline powder.[\[2\]](#)

Powder XRD is used to confirm the crystalline phase of the synthesized product.

- Instrument: Standard powder X-ray diffractometer.
- Radiation: Cu K α ($\lambda = 1.5418 \text{ \AA}$).
- Sample Preparation: A small amount of the dried **silver dichromate** powder is gently packed into a sample holder and the surface is flattened.
- Data Collection: The sample is scanned over a 2θ range of 10° to 80° with a step size of 0.02° .
- Analysis: The resulting diffraction pattern is compared to reference patterns. Key characteristic diffraction peaks for $\text{Ag}_2\text{Cr}_2\text{O}_7$ are expected at d-spacings of 3.45 \AA , 2.98 \AA , and 2.45 \AA .^[1]

UV-Vis spectroscopy is used to observe the electronic transitions responsible for the compound's color. Due to its low solubility, a diffuse reflectance measurement on the solid powder is the most direct method.

- Instrument: UV-Vis spectrophotometer equipped with a diffuse reflectance accessory (integrating sphere).
- Sample Preparation: The dry **silver dichromate** powder is packed into a solid sample holder. A non-absorbing, highly reflective material like BaSO_4 is used as the reference standard.
- Data Collection: A reflectance spectrum is collected over a wavelength range of 200-800 nm.
- Analysis: The reflectance data can be converted to absorbance using the Kubelka-Munk function. The spectrum is expected to show broad and intense charge-transfer absorption bands with maxima around 350 nm and 450 nm, which account for the red color.^[1]

Raman spectroscopy provides information about the vibrational modes of the dichromate anion.

- Instrument: Raman microscope.
- Laser Excitation: A 532 nm or 785 nm laser is typically used to minimize fluorescence.

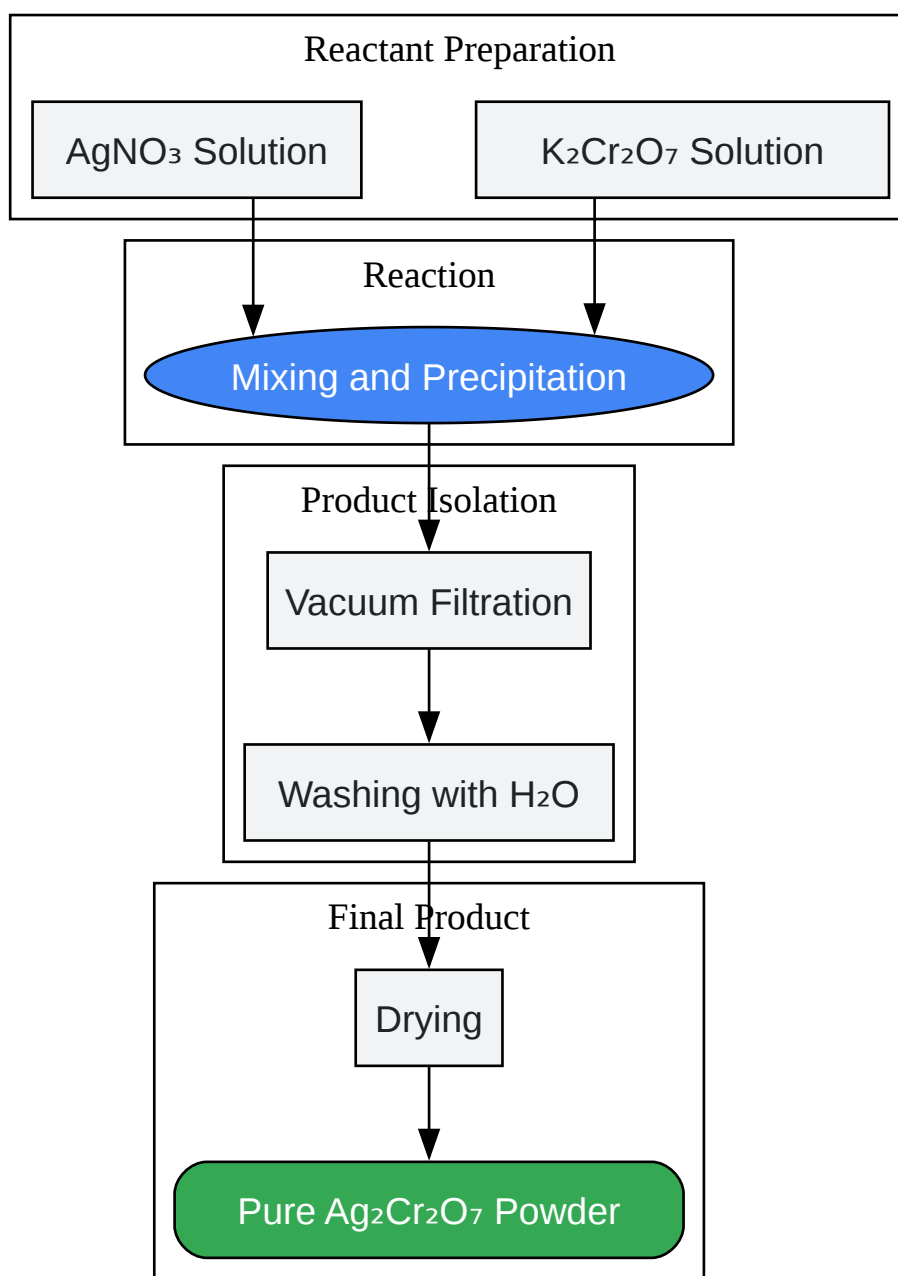
- **Sample Preparation:** A small amount of the powder is placed on a microscope slide.
- **Data Collection:** Spectra are collected with an appropriate objective lens, laser power, and acquisition time to obtain a good signal-to-noise ratio.
- **Analysis:** The Raman spectrum should show strong bands corresponding to the vibrational modes of the dichromate ion. A prominent band around 350 cm^{-1} , corresponding to Cr-O bending modes, is characteristic of **silver dichromate**.^[1]

Signaling Pathways and Biological Activity

As a simple inorganic salt, **silver dichromate** is not involved in biological signaling pathways in the manner of endogenous biomolecules or targeted drugs. Its biological impact is primarily related to its toxicity. Both silver(I) ions and hexavalent chromium are cytotoxic. Hexavalent chromium compounds are recognized as human carcinogens. Therefore, **silver dichromate** must be handled with extreme caution and appropriate personal protective equipment.

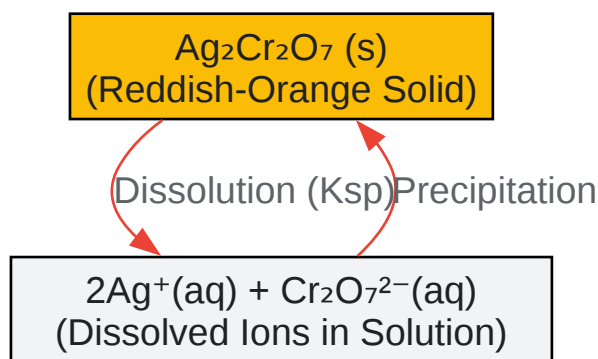
Mandatory Visualizations

The following diagrams illustrate key workflows and concepts related to **silver dichromate**.



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Caption: Workflow for the synthesis of **silver dichromate**.



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Caption: Solubility equilibrium of **silver dichromate** in water.

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